

# Dihydroseselin: A Technical Guide to Laboratory Safety and Handling

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## Compound of Interest

Compound Name: *Dihydroseselin*

Cat. No.: *B1632921*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling procedures for **Dihydroseselin** in a laboratory setting. The information is compiled to ensure the safety of personnel and the integrity of research.

## Chemical Identification

| Identifier        | Value  |
|-------------------|--|
| Product Name      | Dihydroseselin   |
| CAS Number        | 2221-66-1 <a href="#">[1]</a>  |
| Molecular Formula | C14H14O3 <a href="#">[1]</a>   |
| Molecular Weight  | 230.26 g/mol <a href="#">[1]</a>   |
| Synonyms          | 2H,8H-Benzo[1,2-b:3,4-b']dipyran-2-one, 9,10-dihydro-8,8-dimethyl- <a href="#">[1]</a> |

## Hazard Identification and Classification

**Dihydroseselin** is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Classification:

| Hazard Class             | Hazard Category | GHS Code                 |
|--------------------------|-----------------|--------------------------|
| Acute Toxicity, Oral     | Category 4      | H302 <a href="#">[1]</a> |
| Acute Aquatic Toxicity   | Category 1      | H400 <a href="#">[1]</a> |
| Chronic Aquatic Toxicity | Category 1      | H410 <a href="#">[1]</a> |

#### GHS Label Elements:

| Element                  | Description   |
|--------------------------|---|
| Pictogram                |   |
| Signal Word              | Warning <a href="#">[2]</a>   |
| Hazard Statements        | H302: Harmful if swallowed. <a href="#">[1]</a> H410: Very toxic to aquatic life with long lasting effects. <a href="#">[1]</a>   |
| Precautionary Statements | P264: Wash skin thoroughly after handling. <a href="#">[1]</a><br>P270: Do not eat, drink or smoke when using this product. <a href="#">[1]</a> P273: Avoid release to the environment. <a href="#">[1]</a> P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. <a href="#">[1]</a> P330: Rinse mouth. <a href="#">[1]</a> P391: Collect spillage. <a href="#">[1]</a> P501: Dispose of contents/container to an approved waste disposal plant. <a href="#">[1]</a> |

## Toxicological Information

The primary toxicological concern with **Dihydroseselin** is acute oral toxicity.[\[1\]](#)

| Route of Exposure | Effect               | Classification  |
|-------------------|----------------------|---|
| Oral              | Harmful if swallowed | Acute Toxicity, Oral (Category 4) <a href="#">[1]</a> |

#### Carcinogenicity:

- IARC: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.[1]
- ACGIH: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by ACGIH.[1]
- NTP: No component of this product present at levels greater than or equal to 0.1% is identified as a known or anticipated carcinogen by NTP.[1]
- OSHA: No component of this product present at levels greater than or equal to 0.1% is identified as a carcinogen or potential carcinogen by OSHA.[1]

Experimental Protocols: Detailed experimental protocols for the determination of toxicological properties of **Dihydroseselin** are not publicly available in the consulted safety data sheets. The classification is based on available data.[1]

## First-Aid Measures

| Exposure Route          | Procedure   |
|-------------------------|---|
| If Swallowed            | Call a POISON CENTER or doctor/physician if you feel unwell.[1] Rinse mouth.[1]               |
| In Case of Eye Contact  | Rinse opened eye for several minutes under running water.[3]                                  |
| In Case of Skin Contact | Generally the product does not irritate the skin. [3] Wash off with soap and plenty of water. |
| If Inhaled              | Supply fresh air; consult a doctor in case of complaints.[3]                                  |

Most important symptoms and effects: The most important known symptoms and effects are described in the labelling (see section 2.2).[1]

Indication of any immediate medical attention and special treatment needed: Treat symptomatically.[1]

## Handling and Storage

**Precautions for Safe Handling:**

- Avoid contact with skin and eyes.[[1](#)]
- Avoid formation of dust and aerosols.[[1](#)]
- Provide appropriate exhaust ventilation at places where dust is formed.[[1](#)]
- Do not eat, drink or smoke when using this product.[[1](#)]
- Wash hands thoroughly after handling.[[1](#)]

**Conditions for Safe Storage:**

- Keep container tightly closed in a dry and well-ventilated place.[[1](#)]
- Store at -20°C as a powder or -80°C in solvent.[[1](#)]
- Keep away from direct sunlight and sources of ignition.[[1](#)]

**Incompatible Materials:**

- Strong acids/alkalis, strong oxidizing/reducing agents.[[1](#)]

## Exposure Controls and Personal Protection

**Engineering Controls:**

- Handle in a well-ventilated area.
- Provide accessible safety shower and eye wash station.[[1](#)]

**Personal Protective Equipment (PPE):**

| Protection Type        | Specification  |
|------------------------|--|
| Eye/Face Protection    | Safety glasses with side-shields. <a href="#">[1]</a>          |
| Skin Protection        | Protective gloves and impervious clothing. <a href="#">[1]</a> |
| Respiratory Protection | A suitable respirator should be used. <a href="#">[1]</a>      |

#### Hygiene Measures:

- Handle in accordance with good industrial hygiene and safety practice.[\[4\]](#)
- Wash hands before breaks and at the end of the workday.

## Accidental Release Measures

#### Personal Precautions:

- Use personal protective equipment.[\[1\]](#)
- Avoid dust formation.
- Avoid breathing vapors, mist, or gas.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Evacuate personnel to safe areas.[\[1\]](#)

#### Environmental Precautions:

- Prevent further leakage or spillage if safe to do so.
- Do not let product enter drains.[\[1\]](#)
- Discharge into the environment must be avoided.[\[1\]](#)

#### Methods for Cleaning Up:

- Sweep up and shovel into suitable containers for disposal.[\[2\]](#)

- Keep in suitable, closed containers for disposal.[[2](#)]
- Collect spillage.[[1](#)]
- Dispose of contents/container to an approved waste disposal plant.[[1](#)]

## Firefighting Measures

Suitable Extinguishing Media:

- Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[[1](#)]

Special Hazards Arising from the Substance:

- Under fire conditions, may decompose and emit toxic fumes.[[1](#)]

Advice for Firefighters:

- Wear self-contained breathing apparatus for firefighting if necessary.[[1](#)]

## Stability and Reactivity

| Parameter                          | Description  |
|------------------------------------|--|
| Reactivity                         | No data available.[ <a href="#">1</a> ]  |
| Chemical Stability                 | Stable under recommended storage conditions.<br>[ <a href="#">1</a> ]  |
| Possibility of Hazardous Reactions | No data available.[ <a href="#">1</a> ]  |
| Conditions to Avoid                | No data available.[ <a href="#">1</a> ]  |
| Incompatible Materials             | Strong acids/alkalis, strong oxidizing/reducing agents.[ <a href="#">1</a> ]   |
| Hazardous Decomposition Products   | Under fire conditions, may decompose and emit toxic fumes.[ <a href="#">1</a> ] Other decomposition products - no data available.[ <a href="#">1</a> ] |

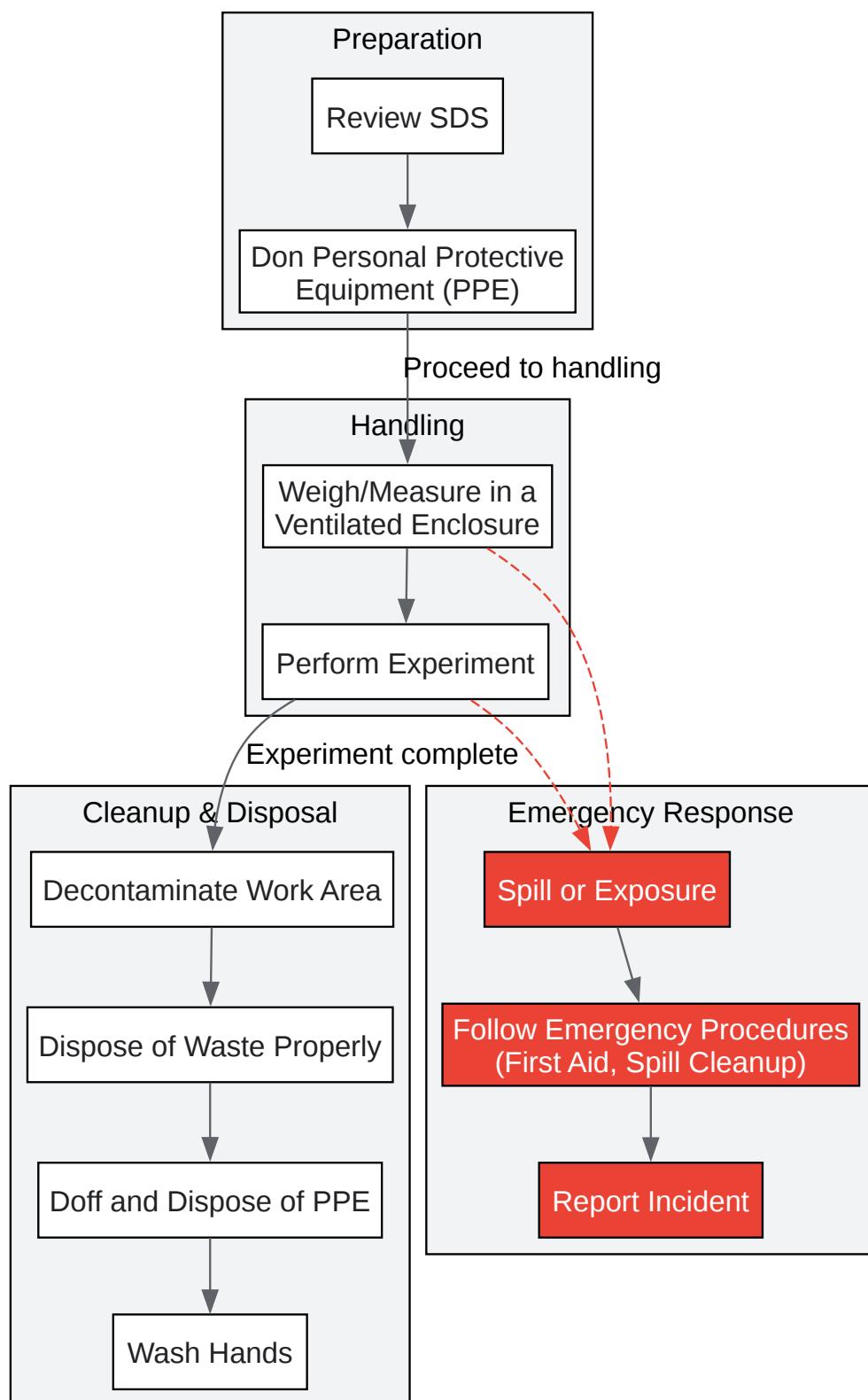
## Disposal Considerations

#### Waste Treatment Methods:

- Dispose of contents/container to an approved waste disposal plant.[\[1\]](#)
- Offer surplus and non-recyclable solutions to a licensed disposal company.

## Visual Workflow for Handling Dihydroselin

The following diagram illustrates a standard workflow for the safe handling of chemical compounds like **Dihydroselin** in a laboratory setting.



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Caption: General laboratory workflow for handling chemical compounds.

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